

Personal protective equipment for handling 2,2-Dichloroethanol

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2,2-Dichloroethanol

Cat. No.: B146553

Get Quote

Essential Safety and Handling Guide for 2,2-Dichloroethanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols, personal protective equipment (PPE) requirements, and operational plans for the safe handling and disposal of **2,2- Dichloroethanol**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing exposure risks.

Understanding the Hazards

2,2-Dichloroethanol is a hazardous chemical that presents several risks. It is harmful if swallowed, comes into contact with the skin, or is inhaled.[1] It is also suspected of causing cancer.[1] The substance is a combustible liquid and, when heated to decomposition, can emit toxic fumes such as chlorine, carbon monoxide, carbon dioxide, hydrogen chloride gas, and phosgene gas.[1][2]

Personal Protective Equipment (PPE)

The proper selection and use of PPE are the first line of defense against chemical exposure. The following PPE is mandatory when handling **2,2-Dichloroethanol**:



PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields or a full-face shield.[1][3]	Protects against splashes and vapors that can cause severe eye irritation.[4]
Skin Protection	Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene). Always inspect gloves for integrity before use.[1][5] Protective Clothing: A lab coat or chemical-resistant apron. For tasks with a higher risk of splashing, Tyvek-type disposable clothing or sleeves taped to gloves should be worn.[1][2]	Prevents skin absorption, which can be harmful, and protects from skin irritation.[1] [2]
Respiratory Protection	When handling the neat chemical or in areas with inadequate ventilation, a NIOSH-approved half-face respirator with a combination filter cartridge for organic vapors, acid gases, and particulates is required.[2] In situations with a risk of exceeding exposure limits, a full-face respirator or a self-contained breathing apparatus (SCBA) should be used.[1]	Protects against the inhalation of harmful vapors.[1]

Operational Plan for Safe Handling

A systematic approach to handling **2,2-Dichloroethanol** is crucial for maintaining a safe laboratory environment.

3.1. Engineering Controls and Preparation



- Ventilation: All handling of 2,2-Dichloroethanol must be conducted in a well-ventilated area,
 preferably within a certified chemical fume hood.[1][6]
- Emergency Equipment: Ensure that an emergency eyewash station and safety shower are readily accessible and have been recently tested.
- Ignition Sources: As a combustible liquid, remove all potential ignition sources, such as open flames, sparks, and hot surfaces, from the work area.[6]
- Equipment: Assemble all necessary equipment and reagents before beginning work to minimize movement and potential for spills.
- 3.2. Step-by-Step Handling Procedure
- Don PPE: Before handling the chemical, put on all required personal protective equipment as detailed in the table above.
- Transfer: Conduct all transfers and manipulations of 2,2-Dichloroethanol within a chemical fume hood to control vapor exposure. Use compatible containers, such as glass, for storage and transfer.
- Avoid Contact: Take extreme care to avoid direct contact with the skin and eyes.[1]
- Exposure Prevention: Prevent the inhalation of vapors. If you experience dizziness or other symptoms of overexposure, move to fresh air immediately and seek medical attention.[7]
- Post-Handling: After handling, wash your hands thoroughly with soap and water.

Emergency Procedures

4.1. First Aid Measures

Immediate action is critical in the event of an exposure.



Exposure Route	First Aid Protocol
Eye Contact	Immediately flush the eyes with water or normal saline solution for 20-30 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention, even if no symptoms are apparent.[2]
Skin Contact	Immediately flood the affected skin with water while removing all contaminated clothing. Gently wash the affected area thoroughly with soap and water. Seek immediate medical attention.[2]
Inhalation	Immediately move the exposed person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention. [1][8]
Ingestion	Rinse the mouth with water. Do not induce vomiting. Seek immediate medical help.[1][9]

4.2. Spill Response

In the event of a small spill, follow these steps:

- Evacuate: Alert others in the immediate area and evacuate non-essential personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use absorbent paper or other inert absorbent material to pick up all liquid spill material.[2]
- Collect: Carefully collect the absorbent material and any contaminated clothing.
- Package: Seal all contaminated materials in a vapor-tight plastic bag for disposal.[2]



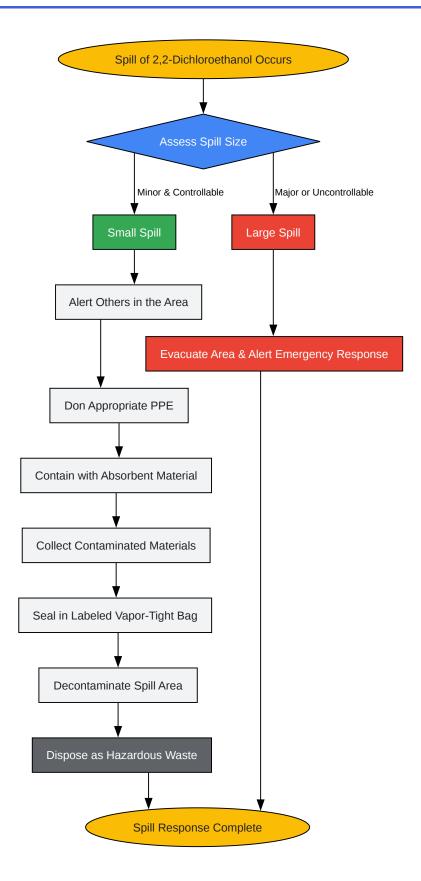
Safety Operating Guide

Check Availability & Pricing

- Decontaminate: Wash any contaminated surfaces with a soap and water solution.[2]
- Re-entry: Do not re-enter the contaminated area until it has been verified as clean by a safety officer.[2]

For larger spills, evacuate the area and contact your institution's emergency response team.





Click to download full resolution via product page

Caption: Workflow for handling a 2,2-Dichloroethanol spill.



Storage and Disposal

5.1. Storage

- Store **2,2-Dichloroethanol** in a tightly closed container in a dry, cool, and well-ventilated place.[1]
- Keep away from oxidizing materials and sources of heat or ignition.[2][6]
- The storage area should be secured and accessible only to authorized personnel.

5.2. Disposal Plan

The disposal of **2,2-Dichloroethanol** and its contaminated materials must be managed as hazardous waste.

- Waste Segregation: Collect all liquid waste containing 2,2-Dichloroethanol in a dedicated, properly labeled, and sealed hazardous waste container.
- Contaminated Solids: Solid waste contaminated with **2,2-Dichloroethanol** (e.g., absorbent paper, gloves, disposable clothing) must also be collected in a separate, labeled hazardous waste container.[2]
- Compliance: All chemical waste must be disposed of in accordance with local, regional, and national hazardous waste regulations.[10] Consult your institution's environmental health and safety department for specific procedures.

Chemical and Physical Properties

Understanding the properties of **2,2-Dichloroethanol** is fundamental to its safe handling.



Property	Value
Molecular Formula	C ₂ H ₄ Cl ₂ O[2]
Molecular Weight	114.96 g/mol [2]
Appearance	Clear pale yellow liquid[2]
Boiling Point	146 °C (295 °F)[2][3]
Flash Point	78 °C (172.4 °F) - closed cup[3]
Density	1.404 g/mL at 25 °C[3]
Solubility in Water	Miscible[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. echemi.com [echemi.com]
- 2. 2,2-Dichloroethanol | C2H4Cl2O | CID 11718 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,2-ジクロロエタノール 98% | Sigma-Aldrich [sigmaaldrich.com]
- 4. ICSC 0236 2-CHLOROETHANOL [inchem.org]
- 5. mcrsafety.com [mcrsafety.com]
- 6. fishersci.com [fishersci.com]
- 7. ehs.princeton.edu [ehs.princeton.edu]
- 8. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 9. First Aid Chemical Poisoning [moh.gov.sa]
- 10. orgsyn.org [orgsyn.org]
- To cite this document: BenchChem. [Personal protective equipment for handling 2,2-Dichloroethanol]. BenchChem, [2025]. [Online PDF]. Available at:







[https://www.benchchem.com/product/b146553#personal-protective-equipment-for-handling-2-2-dichloroethanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com